

Monosulfuron Degradation in Soil and Water: A Technical Guide

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Compound of Interest

Compound Name: Monosulfuron

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Introduction

Monosulfuron is a sulfonylurea herbicide used for the control of broadleaf weeds.

Understanding its environmental fate, particularly its degradation pathways in soil and water, is crucial for assessing its environmental impact and ensuring its safe use. This technical guide provides an in-depth overview of the core degradation mechanisms of **monosulfuron**, drawing upon data from structurally similar sulfonylurea herbicides to infer its behavior due to the limited availability of specific studies on **monosulfuron** itself. The primary degradation routes for sulfonylurea herbicides include chemical hydrolysis, microbial degradation, and photodegradation.^{[1][2]}

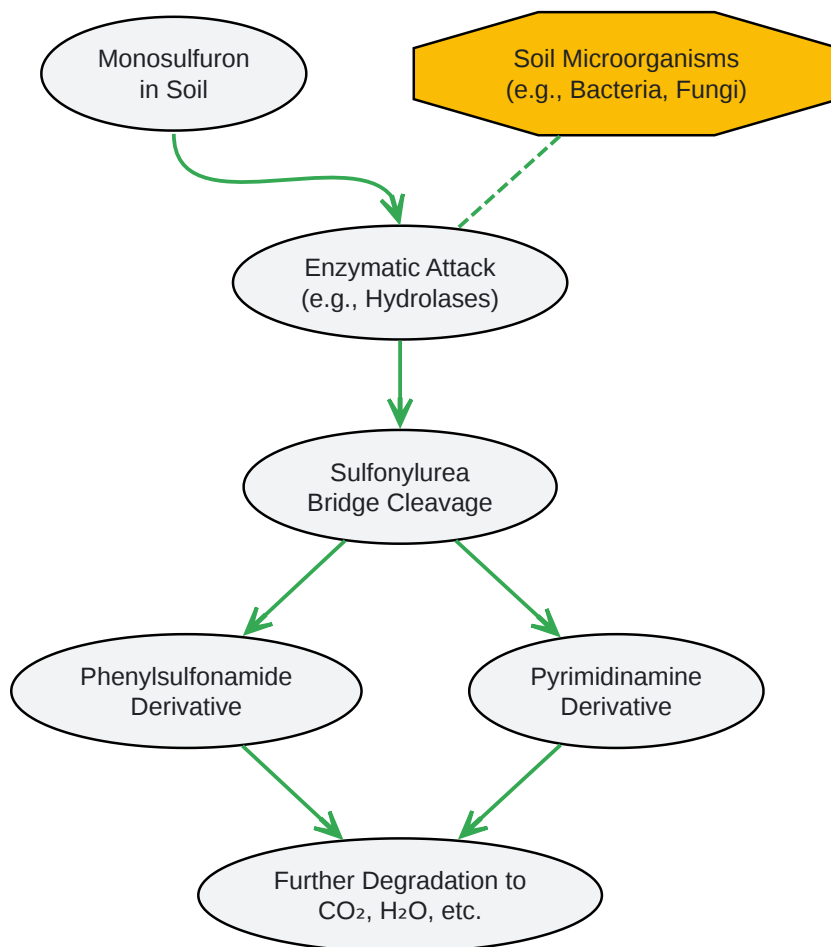
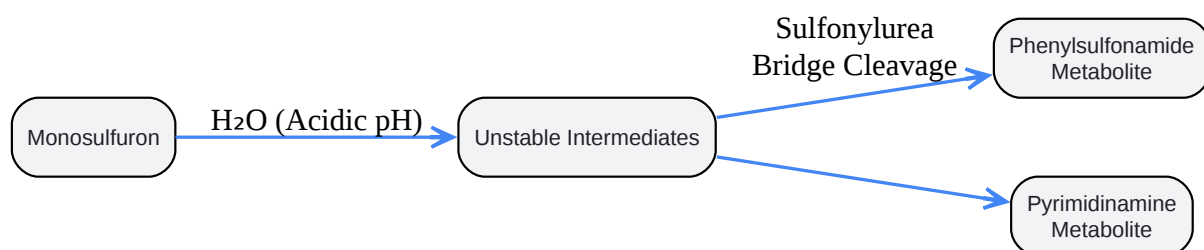
Degradation Pathways of Monosulfuron

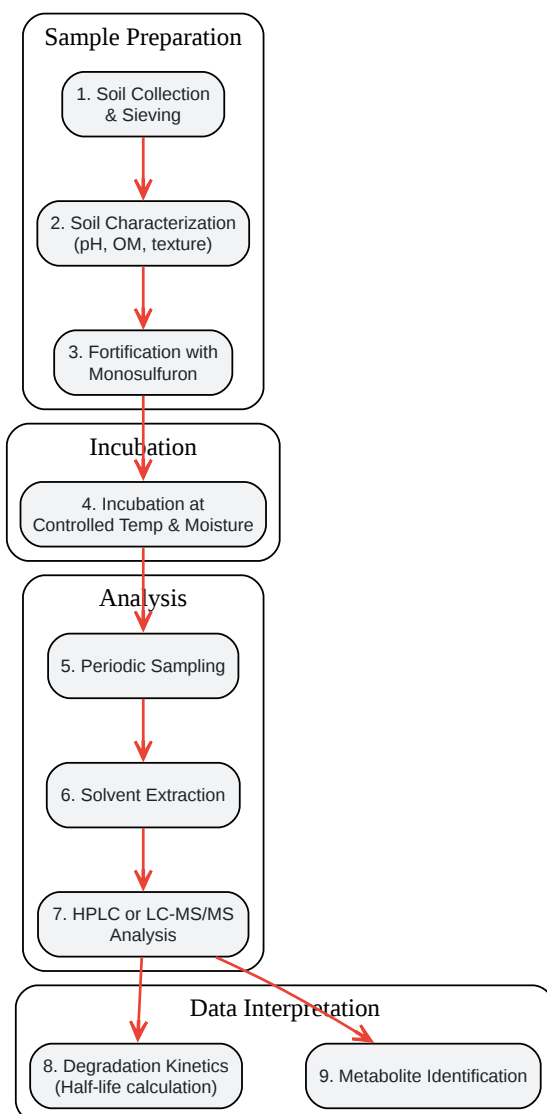
The degradation of **monosulfuron**, like other sulfonylurea herbicides, is a multifaceted process influenced by environmental conditions such as pH, temperature, and microbial activity. The central mechanism of degradation involves the cleavage of the sulfonylurea bridge, which is the bond connecting the phenyl and pyrimidine rings.^{[1][3]} This cleavage results in the formation of less active metabolites.

Chemical Degradation: Hydrolysis

Hydrolysis is a major pathway for the degradation of sulfonylurea herbicides in both soil and water.[4] The rate of hydrolysis is highly dependent on pH.[1] Generally, hydrolysis is more rapid under acidic conditions than in neutral or alkaline environments.[5][6] For instance, the hydrolysis of the related compound nicosulfuron is significantly faster in acidic soils.[7] The primary hydrolytic degradation pathway for sulfonylurea herbicides involves the cleavage of the sulfonylurea bridge.[1] It has been noted that 5-substituted benzenesulfonylurea compounds hydrolyze significantly faster than their parent compounds, **monosulfuron**-methyl and metsulfuron-methyl.[8]

The generalized hydrolysis pathway for **monosulfuron** is expected to proceed as follows:





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